Solubility of Niobium Fluoride in Aqueous Solutions: A Technical Guide

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Compound of Interest

Compound Name:	*Niobium fluoride*
CAS No.:	*12778-06-2*
Cat. No.:	*B12642470*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **niobium fluoride** in aqueous solutions. The information contained herein is intended to support researchers, scientists, and professionals in drug development and related fields by consolidating key data on solubility, influencing factors, and experimental methodologies.

Introduction to **Niobium Fluoride** Solubility

Niobium, a transition metal with significant applications in various high-technology sectors, including materials science and potentially in pharmaceutical development, exhibits complex solubility behavior in aqueous environments, particularly in the presence of fluoride ions. The formation of stable niobium-fluoride complexes is a critical factor governing its solubility and is leveraged in industrial processes such as ore extraction.[1] Understanding the solubility of **niobium fluoride** is paramount for controlling its reactivity, bioavailability, and for the development of novel niobium-based compounds.

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Niobium(V) fluoride (NbF_5) is known to react with water, undergoing hydrolysis to form various oxyfluoride species.[2][3] In hydrofluoric acid (HF), NbF_5 can convert to complex ions such as $[NbF_7]^{2-}$ and $[NbF_5O]^{2-}$.[2] The solubility is significantly influenced by factors including temperature, pH, and the concentration of fluoride ions in the solution.

Quantitative Solubility Data

The solubility of niobium species in fluoride-containing aqueous solutions is highly dependent on the specific conditions. The following tables summarize the available quantitative data from various studies. It is important to note that many studies focus on the dissolution of niobium oxides in hydrofluoric acid, as this is a common method for preparing **niobium fluoride** solutions.

Compound	Solvent/Conditions	Temperature (°C)	Solubility	Reference
Niobium(V) Oxide (Nb_2O_5)	Aqueous solution with low fluoride activity ($<10^{-35}$ mF), pH 2.1 and 2.4	150 - 250	Low and pH-dependent	4
Niobium(V) Oxide (Nb_2O_5)	Aqueous solution with high fluoride activity ($>10^{-35}$ mF), pH 2.1 and 2.4	150 - 250	Considerably higher and pH-independent	4
$(NH_4)_2NbF_7$	Aqueous ammonium fluoride solution	Ambient	~0.01 M	5
$K_2NbOF_5 \cdot H_2O$	1 M HF	20	~0.3 M	5
Niobium(V) Fluoride (NbF_5)	Hydrogen Fluoride (HF)	25	6.8 g/100 g	6

Factors Influencing Solubility

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The dissolution of **niobium fluoride** in aqueous media is a complex process governed by several interconnected factors. The interplay of these variables determines the concentration of niobium in solution and the nature of the dissolved species.

Effect of pH

The pH of the aqueous solution plays a crucial role in the solubility of **niobium fluoride**. At low fluoride activity, the solubility is pH-dependent.[1] This is attributed to the hydrolysis of **niobium fluoride** complexes and the formation of various oxyfluoride and hydroxide species.

Effect of Fluoride Concentration

The concentration of fluoride ions is a dominant factor. At low fluoride activity, niobium solubility is limited.[1] However, as the fluoride concentration increases, the formation of more stable and soluble fluoro- and oxyfluoro-complexes, such as $[NbF_7]^{2-}$ and $[NbF_5O]^{2-}$, leads to a significant increase in solubility.[1][2]

Effect of Temperature

Temperature generally has a positive effect on the solubility of **niobium fluoride** compounds. For instance, the solubility of potassium niobium oxyfluoride ($K_2NbOF_5 \cdot H_2O$) increases rapidly with increasing temperature.[5] Studies on the dissolution of niobium oxides in fluoride-bearing solutions have been conducted at elevated temperatures (150-250 °C), indicating that higher temperatures favor the dissolution process.[1]

Factors influencing the solubility of **niobium fluoride**.

Experimental Protocols

Accurate determination of **niobium fluoride** solubility requires robust experimental procedures. Below are detailed methodologies for key experiments cited in the literature.

Autoclave Solubility Measurement

This method is suitable for determining solubility at elevated temperatures and pressures.[1]

Objective: To determine the solubility of a niobium compound (e.g., Nb_2O_5) in a fluoride-bearing aqueous solution under controlled high-temperature and high-pressure conditions.

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Apparatus:

- High-pressure autoclave system with temperature and pressure controls.
- Teflon sample tubes and liners to prevent reaction with the autoclave material.
- Syringe filters (e.g., 0.22 µm) for separating solid and liquid phases.
- Inductively Coupled Plasma - Optical Emission Spectrometer (ICP-OES) or other suitable analytical instrument for determining niobium concentration.

Procedure:

- A known amount of the solid niobium compound is placed in a Teflon tube.
- The aqueous solution with the desired fluoride concentration and pH is added to the tube.
- The Teflon tube is sealed and placed inside the autoclave.
- The autoclave is sealed and heated to the desired temperature, and the pressure is allowed to equilibrate (saturated water vapor pressure).
- The system is held at the set temperature and pressure for a sufficient time to reach equilibrium (equilibration time should be determined experimentally).
- At the end of the experiment, the autoclave is rapidly cooled (quenched) to room temperature to prevent precipitation of the dissolved species.
- The Teflon tube is removed, and the solution is immediately filtered to separate the solid and liquid phases.
- The concentration of niobium in the filtrate is determined using a calibrated analytical technique such as ICP-OES.

Determination of Niobium Concentration by ICP-OES

Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is a widely used technique for the quantitative analysis of niobium in aqueous samples.

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Objective: To accurately measure the concentration of niobium in an aqueous solution.

Apparatus:

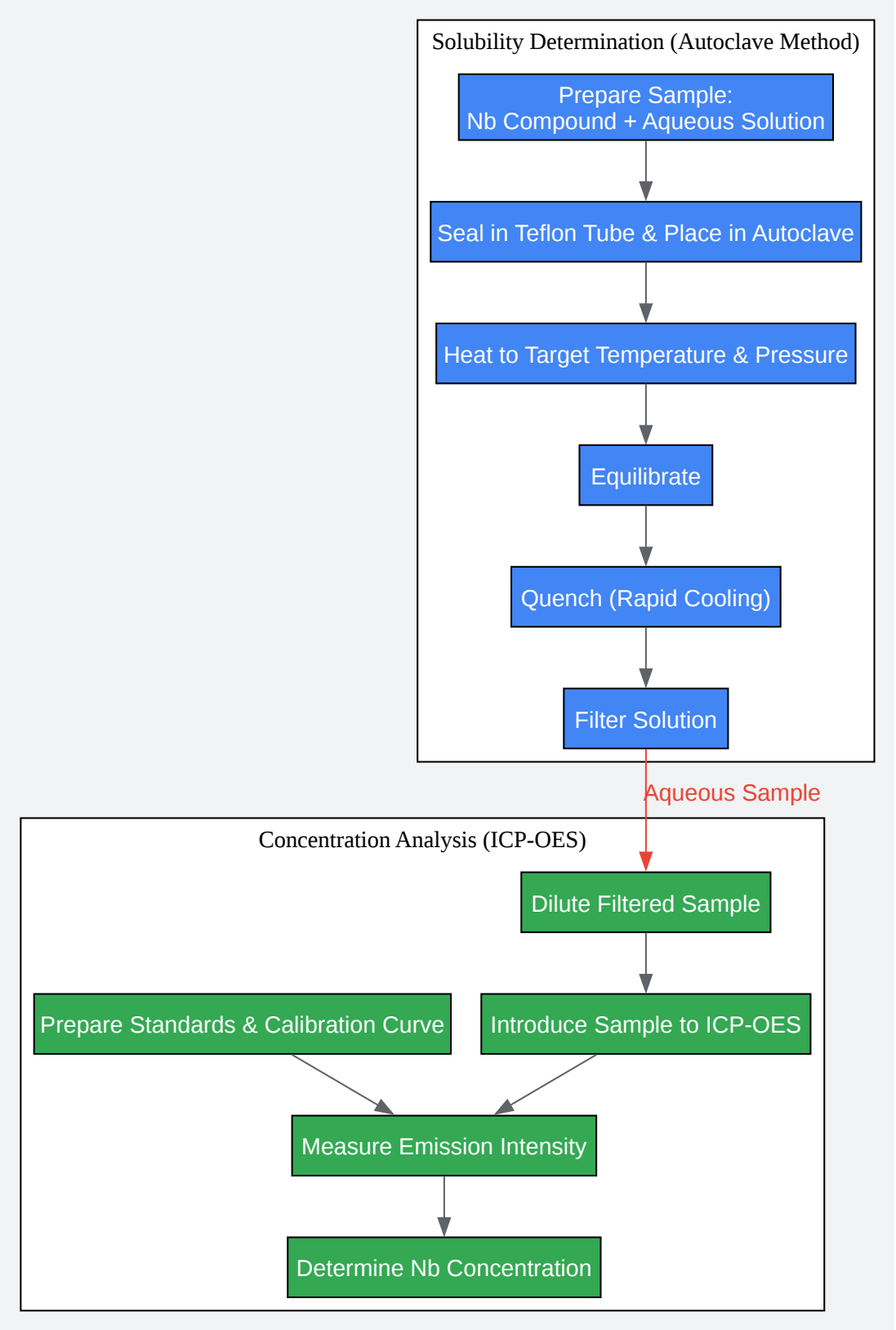
- Inductively Coupled Plasma - Optical Emission Spectrometer (ICP-OES).
- Volumetric flasks and pipettes for sample and standard preparation.
- Niobium standard solutions for calibration.

Procedure:

- Sample Preparation:
  - The aqueous sample containing dissolved niobium is carefully diluted with a suitable matrix (e.g., dilute nitric acid or a blank solution matching the sample matrix as closely as possible) to a concentration within the linear dynamic range of the ICP-OES.
  - For solid samples, a digestion procedure is required. A common method involves microwave-assisted acid digestion. For example, a known mass of the niobium-containing solid can be digested in a mixture of hydrofluoric and sulfuric acids in a sealed Teflon vessel within a microwave digestion system.[7] The resulting solution is then diluted to a known volume.
- Instrument Calibration:
  - A series of niobium standard solutions of known concentrations are prepared by diluting a primary standard.
  - A calibration curve is generated by measuring the emission intensity of the standards.
- Sample Analysis:
  - The prepared sample is introduced into the ICP-OES.
  - The emission intensity of a characteristic niobium wavelength (e.g., 316.340 nm) is measured.

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- The concentration of niobium in the sample is determined by comparing its emission intensity to the calibration curve.



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Experimental workflow for solubility determination.

Speciation of Niobium in Fluoride Solutions

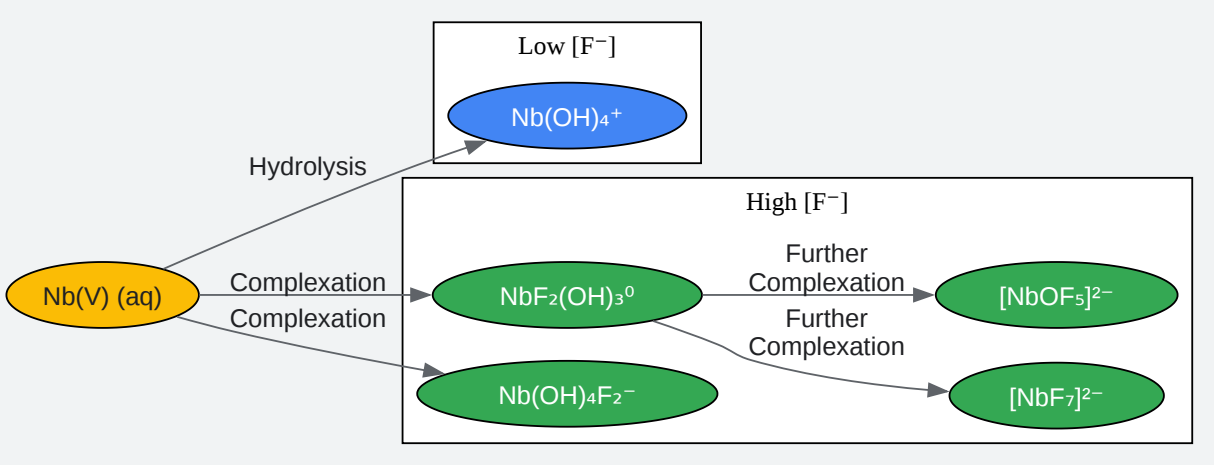
In aqueous fluoride solutions, niobium(V) does not exist as a simple aquated ion. Instead, it forms a variety of complex species, the nature of which depends on the fluoride concentration and pH. At low fluoride activity, simple **niobium fluoride** complexes are thought to be responsible for its solubility.[1] As the fluoride concentration increases, more complex hydroxyfluoride species are formed.[1]

Studies have identified several key species, including:

- $[NbF_7]^{2-}$: A heptafluoroniobate complex.[2]
- $[NbF_5O]^{2-}$: An oxyfluoroniobate complex.[2]
- $Nb(OH)_4^+$: A hydroxide species present at low HF concentrations.[8]
- $NbF_2(OH)_3^0$: A neutral hydroxyfluoride species present at high HF concentrations.[8]
- $Nb(OH)_4F_2^-$: A novel complex species identified in hydrothermal solutions.[9]

The equilibrium between these different species is dynamic and highly sensitive to the solution conditions.

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